

8-Bromooct-1-yne: A Comprehensive Material Safety Data Sheet Analysis

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Compound of Interest

Compound Name: 8-Bromooct-1-yne

Cat. No.: B1626143

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive analysis of the Material Safety Data Sheet (MSDS) for **8-Bromooct-1-yne** (CAS No: 81216-13-9). The following sections detail the material's properties, hazards, safety protocols, and handling procedures to ensure its safe and effective use in a laboratory setting. All quantitative data has been summarized for clarity, and key safety workflows are visualized to provide an at-a-glance understanding of critical procedures.

Chemical and Physical Properties

8-Bromooct-1-yne is a liquid organic compound utilized in a variety of chemical syntheses.^[1] A summary of its key physical and chemical properties is presented below.

Property	Value	Source
Molecular Formula	C8H13Br	[1][2]
Molecular Weight	189.09 g/mol	[1][2]
Appearance	Colorless to light yellow liquid	
Boiling Point	92 °C @ 24 mmHg201.5 ± 23.0 °C (Predicted)	
Density	1.193 g/cm ³ 1.200 ± 0.06 g/cm ³ (Predicted)	
Flash Point	78 °C / 172.4 °F	
Storage Temperature	2-8°C, stored under nitrogen	
Purity	≥95% - 98%	


Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **8-Bromooct-1-yne** is classified as a hazardous substance. The primary hazards are outlined in the table below.

Hazard Classification	Category	GHS Code	Description
Flammable liquids	4	H227	Combustible liquid
Skin Corrosion/Irritation	2	H315	Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319	Causes serious eye irritation
Specific target organ toxicity — single exposure	3	H335	May cause respiratory irritation

Signal Word: Warning

Hazard Pictogram:

 alt text

Safe Handling and Storage

Proper handling and storage of **8-Bromooct-1-yne** are crucial to minimize exposure and ensure laboratory safety.

Personal Protective Equipment (PPE) and Engineering Controls

A detailed workflow for donning appropriate PPE and ensuring proper engineering controls is outlined below.



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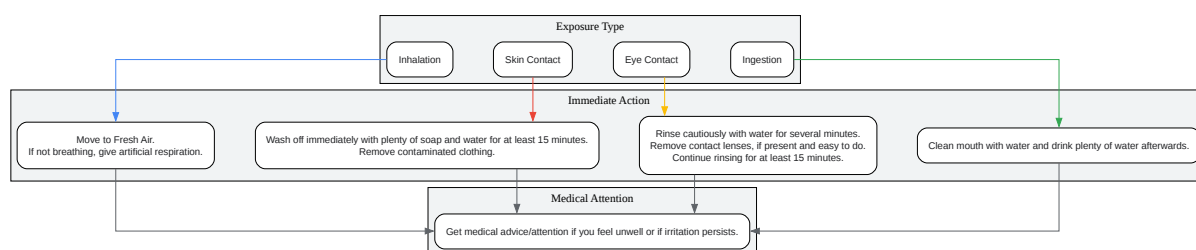
Personal Protective Equipment and Handling Workflow.

Storage Requirements

Store containers in a dry, cool, and well-ventilated place. Keep containers tightly closed and store under an inert atmosphere, such as nitrogen. It is recommended to store at temperatures between 2-8°C. Keep away from heat, sparks, and open flames.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical. The following diagram illustrates the recommended first aid procedures.



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*First Aid Procedures for **8-Bromooct-1-yne** Exposure.*

Fire-Fighting Measures

8-Bromooct-1-yne is a combustible liquid. In case of a fire, the following measures should be taken.

- Suitable Extinguishing Media: Use CO₂, dry chemical, or foam. Water mist may be used to cool closed containers.
- Specific Hazards: Containers may explode when heated. Hazardous combustion products include carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen bromide.

- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Toxicological and Ecological Information

Toxicological Information

The toxicological properties of **8-Bromo-oct-1-yne** have not been fully investigated. However, it is known to cause skin and serious eye irritation, as well as respiratory irritation. Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting. There is no information available regarding mutagenic, reproductive, or developmental effects.

Ecological Information

Information on the ecological effects of **8-Bromo-oct-1-yne** is limited. It is advised not to empty this chemical into drains.

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste. Disposal of **8-Bromo-oct-1-yne** and its containers must be in accordance with local, regional, and national hazardous waste regulations. Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **8-Bromo-oct-1-yne** are not publicly available in the reviewed safety data sheets. The consensus from the available documentation is that the toxicological properties have not been fully investigated. Researchers should handle this compound with the caution appropriate for a substance with incomplete toxicological data.

This guide is intended for informational purposes only and should not be used as a substitute for a comprehensive review of the official Material Safety Data Sheet provided by the supplier. Always consult the most current MSDS for your specific product before handling.

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References

- 1. 1-Octyne, 8-bromo- | 81216-13-9 | lookchem [lookchem.com]
- 2. 8-Bromooct-1-yne | C₈H₁₃Br | CID 11106121 - PubChem [pubchem.ncbi.nlm.nih.gov]
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